

Spectroscopic data for N-(4-Ethoxy-2-nitrophenyl)acetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(4-Ethoxy-2-nitrophenyl)acetamide*

CAS No.: 885-81-4

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An In-Depth Technical Guide to the Spectroscopic Characterization of **N-(4-Ethoxy-2-nitrophenyl)acetamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **N-(4-Ethoxy-2-nitrophenyl)acetamide** (CAS No. 885-81-4), a key organic intermediate in various synthetic pathways.^[1] Intended for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through the integrated application of Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and data interpretation is emphasized to provide actionable, field-proven insights.

Molecular Profile:

- Chemical Name: **N-(4-Ethoxy-2-nitrophenyl)acetamide**
- Molecular Formula: $C_{10}H_{12}N_2O_4$ ^[2]

- Molecular Weight: 224.21 g/mol [3]
- Appearance: Yellow crystalline solid[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms. For **N-(4-Ethoxy-2-nitrophenyl)acetamide**, both ^1H and ^{13}C NMR are indispensable for confirming its unique substitution pattern on the aromatic ring and the integrity of the ethoxy and acetamide side chains.

The Rationale for NMR Analysis

The primary objective of NMR analysis is to confirm the precise arrangement of the substituents on the phenyl ring. The electron-withdrawing nature of the nitro group and the electron-donating properties of the ethoxy and acetamido groups create a distinct electronic environment for each proton and carbon atom.[5] This results in a well-resolved spectrum where chemical shifts and coupling constants can be used to definitively assign the structure.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

This protocol outlines a self-validating system for obtaining high-quality ^1H and ^{13}C NMR data.

Instrumentation:

- A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

Sample Preparation:

- Solvent Selection: Deuterated chloroform (CDCl_3) is a suitable solvent due to its ability to dissolve the analyte and its single, well-characterized residual peak (~ 7.26 ppm for ^1H , ~ 77.16 ppm for ^{13}C).
- Sample Weighing: Accurately weigh 10-15 mg of **N-(4-Ethoxy-2-nitrophenyl)acetamide**.

- Dissolution: Dissolve the sample in approximately 0.6 mL of CDCl_3 in a clean, dry vial. Ensure complete dissolution, using gentle vortexing if necessary.
- Transfer: Transfer the solution into a standard 5 mm NMR tube.
- Standard: Tetramethylsilane (TMS) is typically used as an internal standard for referencing the chemical shift to 0 ppm.^[6]

^1H NMR Acquisition Parameters:^[7]

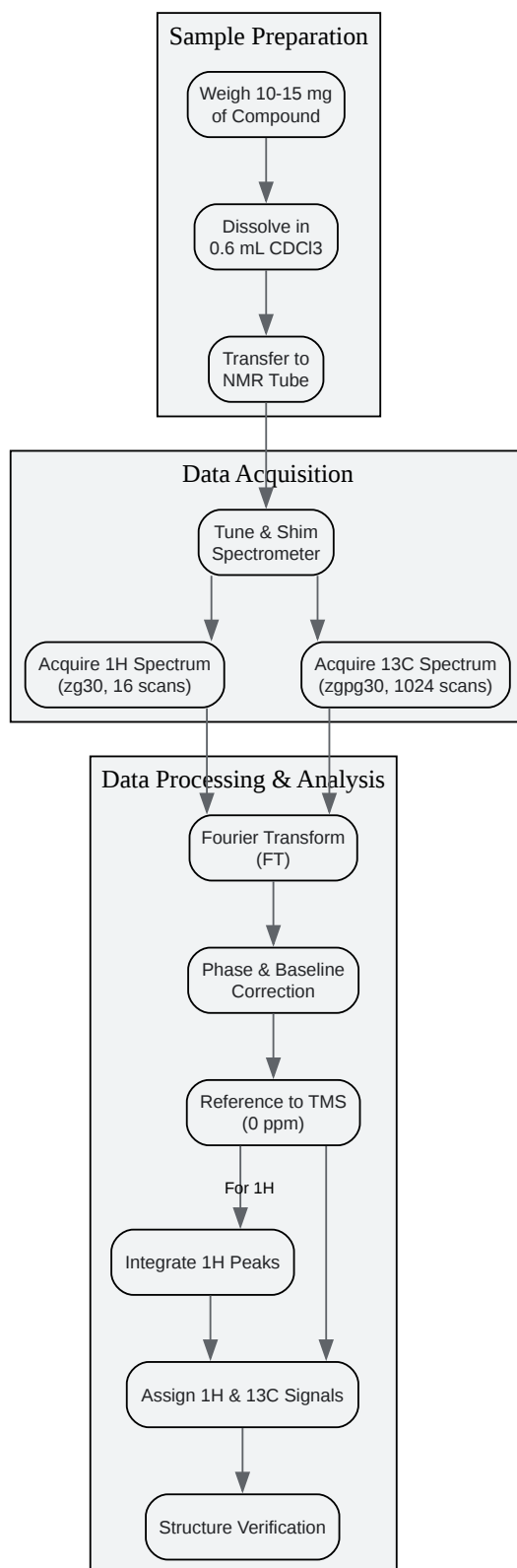
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30').
- Pulse Angle: 30-45° flip angle to balance signal intensity with relaxation time, ensuring accurate integration.
- Acquisition Time (AQ): ~4 seconds.
- Relaxation Delay (D1): 1-2 seconds.
- Number of Scans (NS): 8-16 scans, depending on concentration, to achieve an adequate signal-to-noise ratio.
- Spectral Width (SW): 0-12 ppm.

^{13}C NMR Acquisition Parameters:^[7]

- Pulse Program: A standard proton-decoupled experiment with Nuclear Overhauser Effect (NOE) enhancement (e.g., 'zgpg30').^[8]
- Pulse Angle: 30° flip angle.
- Acquisition Time (AQ): ~2-4 seconds.
- Relaxation Delay (D1): 2 seconds.
- Number of Scans (NS): 1024-2048 scans are typically required due to the low natural abundance of the ^{13}C isotope.^[9]

- Spectral Width (SW): 0-200 ppm.

Workflow for NMR Data Acquisition and Analysis



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Caption: Workflow for NMR sample preparation, data acquisition, and analysis.

Predicted Spectroscopic Data and Interpretation

The following analysis is based on established chemical shift principles and data from analogous structures.^{[10][11][12][13]}

Molecular Structure with Atom Numbering:

Caption: Structure of **N-(4-Ethoxy-2-nitrophenyl)acetamide** with numbering.

¹H NMR Analysis (Predicted):

- Amide Proton (N-H): A broad singlet is expected around ~8.5-9.5 ppm. Its broadness is due to quadrupole broadening from the nitrogen atom and potential hydrogen bonding. This proton is significantly deshielded due to the adjacent carbonyl group and its position on the aromatic ring.^[10]
- Aromatic Protons (C₃-H, C₅-H, C₆-H):
 - C₆-H: Expected as a doublet around ~8.2-8.4 ppm. This proton is ortho to the electron-withdrawing nitro group, causing significant deshielding.^[13]
 - C₅-H: Predicted to be a doublet of doublets around ~7.2-7.4 ppm. It is coupled to both C₆-H and C₃-H.
 - C₃-H: Expected as a doublet around ~7.6-7.8 ppm. This proton is ortho to the acetamido group and meta to the nitro group.
- Ethoxy Group (-O-CH₂-CH₃):
 - Methylene (C₉-H₂): A quartet is expected around ~4.1-4.3 ppm due to coupling with the adjacent methyl protons. The direct attachment to oxygen causes a downfield shift.^[12]
 - Methyl (C₈-H₃): A triplet is predicted around ~1.4-1.6 ppm, coupled to the methylene protons.

- Acetamide Group (-NH-CO-CH₃):
 - Methyl (C₁₀-H₃): A sharp singlet is expected around ~2.2-2.4 ppm.[\[10\]](#)

¹³C NMR Analysis (Predicted):

- Carbonyl Carbon (C₇): Expected in the range of ~168-170 ppm, typical for amide carbonyls.
[\[9\]](#)
- Aromatic Carbons (C₁-C₆):
 - C₄ (ipso-ethoxy): Predicted around ~155-158 ppm. The oxygen atom causes a strong downfield shift.
 - C₂ (ipso-nitro): Expected around ~145-148 ppm. The nitro group is strongly deshielding.
[\[13\]](#)
 - C₁ (ipso-acetamide): Predicted around ~135-138 ppm.
 - C₆, C₅, C₃: These carbons will appear in the typical aromatic region of ~110-130 ppm. Quaternary carbons (C₁, C₂, C₄) will typically show weaker signals.[\[6\]](#)
- Ethoxy Group (C₈, C₉):
 - C₉ (-O-CH₂-): Expected around ~64-66 ppm.
 - C₈ (-CH₃): Predicted around ~14-16 ppm.
- Acetamide Methyl (C₁₀): Expected around ~24-26 ppm.

Table 1:
Summary of
Predicted NMR
Data

Assignment	¹ H Chemical Shift (ppm)	¹ H Multiplicity	¹ H Integration	¹³ C Chemical Shift (ppm)
-NH-	~8.5-9.5	broad singlet	1H	-
C ₆ -H	~8.2-8.4	doublet	1H	~125-128
C ₃ -H	~7.6-7.8	doublet	1H	~115-118
C ₅ -H	~7.2-7.4	doublet of doublets	1H	~120-123
C ₉ -H ₂	~4.1-4.3	quartet	2H	~64-66
C ₁₀ -H ₃	~2.2-2.4	singlet	3H	~24-26
C ₈ -H ₃	~1.4-1.6	triplet	3H	~14-16
C ₇ (=O)	-	-	-	~168-170
C ₄ (ipso-O)	-	-	-	~155-158
C ₂ (ipso-NO ₂)	-	-	-	~145-148
C ₁ (ipso-NH)	-	-	-	~135-138

Infrared (IR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Rationale for IR Analysis

The key functional groups in **N-(4-Ethoxy-2-nitrophenyl)acetamide**—the secondary amide (N-H and C=O), the nitro group (N-O), the ether linkage (C-O), and the aromatic ring (C=C and C-H)—all have characteristic absorption frequencies. IR analysis serves as a quick and reliable

method to confirm the presence of these groups, thereby validating the compound's identity.
[14]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is the preferred method for solid samples as it requires minimal to no sample preparation.[15]

Instrumentation:

- An FTIR spectrometer equipped with a diamond or zinc selenide (ZnSe) ATR accessory.

Procedure:[16]

- Background Scan: Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- Sample Application: Place a small amount of the crystalline **N-(4-Ethoxy-2-nitrophenyl)acetamide** powder directly onto the ATR crystal.
- Apply Pressure: Use the instrument's pressure clamp to ensure firm, uniform contact between the sample and the crystal. This is critical for obtaining a high-quality spectrum.
- Data Acquisition: Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over a range of $4000\text{-}600\text{ cm}^{-1}$.
- Cleaning: After analysis, clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft lab wipe.

Spectroscopic Data and Interpretation

The IR spectrum provides a molecular fingerprint. The following are the expected characteristic absorption bands for **N-(4-Ethoxy-2-nitrophenyl)acetamide**.

Table 2: Summary of IR Absorption Data

Frequency Range (cm ⁻¹)	Vibration Mode and Functional Group Assignment
~3300-3250	N-H stretch (secondary amide)
~3100-3000	Aromatic C-H stretch
~2980-2850	Aliphatic C-H stretch (ethoxy and methyl groups)
~1680-1660	C=O stretch (Amide I band)
~1570-1550	N-H bend (Amide II band)
~1530-1500 & ~1350-1330	Asymmetric and symmetric N-O stretch (nitro group)
~1600 & ~1475	Aromatic C=C ring stretches
~1250-1200	Aryl-O stretch (ethoxy ether linkage)
~850-800	C-H out-of-plane bend (indicative of 1,2,4-trisubstitution)

The presence of a sharp, strong band around 1670 cm⁻¹ (Amide I) and another strong band around 1560 cm⁻¹ (Amide II), coupled with a distinct N-H stretch above 3200 cm⁻¹, is definitive evidence for the secondary acetamide group. The two strong absorptions for the nitro group are also critical identifiers.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of a compound and offers structural clues based on its fragmentation pattern.

Rationale for MS Analysis

The primary goal is to confirm the molecular weight of **N-(4-Ethoxy-2-nitrophenyl)acetamide** (224.21 g/mol). Electron Ionization (EI) is a suitable "hard" ionization technique that not only

provides the molecular ion but also induces reproducible fragmentation, which can be pieced together to corroborate the proposed structure.[17]

Experimental Protocol: Electron Ionization (EI)-MS

Instrumentation:

- A mass spectrometer with an EI source, often coupled with a Gas Chromatograph (GC-MS) or a direct insertion probe.

Procedure:[4]

- **Sample Introduction:** Introduce a small amount of the sample into the ion source. If using a direct insertion probe, the sample is placed in a capillary tube and heated under vacuum to volatilize it.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This ejects an electron from the molecule, creating a positively charged radical molecular ion ($M^{+\bullet}$). [18]
- **Fragmentation:** The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions.
- **Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Spectroscopic Data and Interpretation

The EI mass spectrum will provide key structural information.

- **Molecular Ion ($M^{+\bullet}$):** A peak at $m/z = 224$ corresponding to the molecular weight of the parent molecule $[C_{10}H_{12}N_2O_4]^{+\bullet}$ is expected. The intensity of this peak may be moderate due to fragmentation.
- **Key Fragmentation Pathways:**

- Loss of Acetyl Group: A prominent peak at $m/z = 182$ results from the loss of a ketene molecule ($\text{CH}_2=\text{C}=\text{O}$) from the molecular ion, a characteristic fragmentation of acetanilides.
- Loss of Ethoxy Group: A peak at $m/z = 179$ can occur from the loss of the ethoxy radical ($\bullet\text{OCH}_2\text{CH}_3$).
- Loss of Nitro Group: A peak at $m/z = 178$ corresponds to the loss of the nitro group ($\bullet\text{NO}_2$).
- Further Fragmentations: The fragment at $m/z = 182$ can further lose an ethyl group ($\bullet\text{CH}_2\text{CH}_3$) to give a peak at $m/z = 153$.

Table 3: Summary of Major Mass Spectrometry Fragments

m/z Value	Proposed Fragment Identity
224	$[\text{M}]^{+\bullet}$ (Molecular Ion)
182	$[\text{M} - \text{CH}_2\text{CO}]^{+\bullet}$
179	$[\text{M} - \text{OCH}_2\text{CH}_3]^+$
178	$[\text{M} - \text{NO}_2]^+$
153	$[\text{M} - \text{CH}_2\text{CO} - \text{C}_2\text{H}_5]^+$

The combination of the molecular ion peak confirming the molecular formula and the logical fragmentation pattern provides unequivocal evidence for the structure of **N-(4-Ethoxy-2-nitrophenyl)acetamide**.

Conclusion

The integrated analysis of NMR, IR, and MS data provides a robust and self-validating framework for the structural elucidation of **N-(4-Ethoxy-2-nitrophenyl)acetamide**. ^1H and ^{13}C NMR define the precise connectivity and electronic environment of the molecule's skeleton. FTIR spectroscopy offers rapid confirmation of all key functional groups. Finally, mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns. This multi-technique approach ensures the highest

level of scientific integrity and confidence in the identity and purity of the compound for research and development applications.

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- To cite this document: BenchChem. [Spectroscopic data for N-(4-Ethoxy-2-nitrophenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293654/docs#spectroscopic-data-for-n-4-ethoxy-2-nitrophenyl-acetamide\]](https://www.benchchem.com/product/b1293654/docs#spectroscopic-data-for-n-4-ethoxy-2-nitrophenyl-acetamide)

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